

An In-depth Technical Guide to 5-Chloro-2-methoxy-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 5-Chloro-2-methoxy-4-methylbenzenesulfonamide

CAS No.: 199590-75-5

Cat. No.: B168620

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide**. Designed for professionals in the fields of chemical research and drug development, this document synthesizes available data to offer both foundational knowledge and practical insights into this versatile sulfonamide compound.

Introduction: The Sulfonamide Moiety in Modern Research

The sulfonamide functional group is a cornerstone in medicinal chemistry, renowned for its presence in a wide array of therapeutic agents with diverse biological activities. **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** (CAS No. 199590-75-5) is a member of this important class of compounds, featuring a substituted benzene ring that imparts specific

chemical characteristics and potential for further functionalization. Its structure suggests utility as a scaffold in the synthesis of more complex molecules, particularly in the exploration of new antimicrobial and anticancer agents.^[1] This guide will delve into the known attributes of this compound, providing a critical resource for its application in research and development.

Core Chemical and Physical Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its application in experimental settings. The following tables summarize the key identifiers and computed properties for **5-Chloro-2-methoxy-4-methylbenzenesulfonamide**.

Table 1: Chemical Identifiers^[1]^[2]

Identifier	Value
CAS Number	199590-75-5
IUPAC Name	5-chloro-2-methoxy-4-methylbenzenesulfonamide
Molecular Formula	C ₈ H ₁₀ ClNO ₃ S
Molecular Weight	235.69 g/mol
Canonical SMILES	<chem>CC1=CC(=C(C=C1Cl)S(=O)(=O)N)OC</chem>
InChI Key	VQHIRM CXZNAV RG-UHFFFAOYSA-N

Table 2: Computed Physicochemical Properties

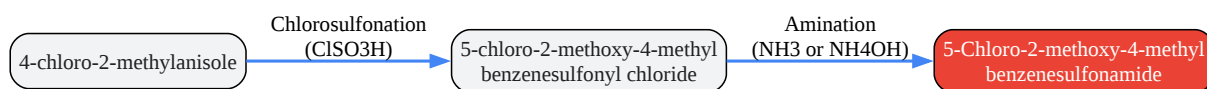
Property	Value	Source
Molecular Weight	235.69 g/mol	Smolecule[1]
XLogP3	2.1	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	235.00934 g/mol	PubChem
Topological Polar Surface Area	68.4 Å ²	PubChem
Heavy Atom Count	14	PubChem

Synthesis and Reactivity

The synthesis of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** typically proceeds through the formation of a key intermediate, 5-chloro-2-methoxy-4-methylbenzenesulfonyl chloride, followed by amination. While a specific, detailed protocol for the direct synthesis of the title compound is not widely published, a general and reliable methodology can be inferred from established procedures for analogous sulfonamides.

Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from 4-chloro-2-methylanisole.



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Caption: Proposed synthesis of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide**.

Experimental Protocol (Proposed)

It is crucial to note that the following protocol is a proposed methodology based on established chemical principles for sulfonamide synthesis and has not been experimentally validated from the available literature for this specific compound. Appropriate safety precautions should be taken, and the reaction should be performed by a qualified chemist.

Step 1: Synthesis of 5-Chloro-2-methoxy-4-methylbenzenesulfonyl chloride

- **Reaction Setup:** In a fume hood, equip a three-necked round-bottom flask with a dropping funnel, a magnetic stirrer, and a gas outlet connected to a trap for acidic gases (e.g., a sodium hydroxide solution).
- **Reagent Addition:** To the flask, add 4-chloro-2-methylanisole (1 equivalent). Cool the flask in an ice-water bath to 0-5 °C.
- **Chlorosulfonation:** Slowly add chlorosulfonic acid (3-4 equivalents) dropwise via the dropping funnel, maintaining the internal temperature below 10 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture onto crushed ice with vigorous stirring. The crude 5-chloro-2-methoxy-4-methylbenzenesulfonyl chloride will precipitate as a solid.
- **Isolation and Purification:** Collect the solid by vacuum filtration, wash with cold water until the filtrate is neutral, and dry under vacuum. The crude product can be used directly in the next step or purified by recrystallization from a suitable solvent (e.g., hexane or a hexane/dichloromethane mixture).

Step 2: Synthesis of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide**

- **Reaction Setup:** In a fume hood, dissolve the crude 5-chloro-2-methoxy-4-methylbenzenesulfonyl chloride (1 equivalent) in a suitable organic solvent such as acetone or tetrahydrofuran in a round-bottom flask equipped with a magnetic stirrer.
- **Amination:** Cool the solution in an ice-water bath and add concentrated aqueous ammonia (ammonium hydroxide, excess) dropwise.

- **Reaction Progression:** Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction by TLC.
- **Work-up:** Remove the organic solvent under reduced pressure. The remaining aqueous solution will contain the product.
- **Isolation and Purification:** The solid product can be isolated by filtration. If the product does not precipitate, the aqueous solution can be acidified with dilute HCl to precipitate the sulfonamide. The crude product is then collected by filtration, washed with cold water, and dried. Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water).

Key Reactivity Insights

The chemical behavior of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** is characteristic of aromatic sulfonamides.

- **Nucleophilic Substitution at the Sulfonamide Nitrogen:** The hydrogen atoms on the sulfonamide nitrogen are acidic and can be deprotonated by a base, allowing for nucleophilic substitution to introduce various substituents. This is a common strategy for creating libraries of related compounds for structure-activity relationship (SAR) studies.^[1]
- **Acylation of the Amine Group:** The sulfonamide nitrogen can be acylated to form more complex derivatives, which can modulate the compound's biological activity and physicochemical properties.^[1]
- **Electrophilic Aromatic Substitution:** The benzene ring, while deactivated by the sulfonyl group, can still undergo electrophilic aromatic substitution reactions under forcing conditions. The directing effects of the chloro, methoxy, and methyl groups will influence the position of substitution.
- **Dehalogenation:** The chloro group on the aromatic ring can be replaced by other nucleophiles under specific reaction conditions, such as those used in palladium-catalyzed cross-coupling reactions.^[1]

Spectral Characterization (Predicted)

While experimental spectral data for **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** is not readily available in the reviewed literature, we can predict the expected spectral features based on its structure and data from analogous compounds.

Table 3: Predicted Spectral Data

Technique	Predicted Peaks/Signals
¹ H NMR	- Aromatic protons (2H) as singlets or doublets in the range of 7.0-8.0 ppm.- Methoxy group protons (3H) as a singlet around 3.8-4.0 ppm.- Methyl group protons (3H) as a singlet around 2.2-2.5 ppm.- Sulfonamide protons (2H) as a broad singlet, the chemical shift of which will be solvent-dependent.
¹³ C NMR	- Aromatic carbons in the range of 110-160 ppm.- Methoxy carbon around 55-60 ppm.- Methyl carbon around 15-20 ppm.
IR Spectroscopy	- N-H stretching of the sulfonamide group at approximately 3300-3400 cm ⁻¹ (asymmetric) and 3200-3300 cm ⁻¹ (symmetric).- S=O stretching vibrations (asymmetric and symmetric) in the regions of 1300-1350 cm ⁻¹ and 1150-1180 cm ⁻¹ , respectively.- C-O stretching of the methoxy group around 1250 cm ⁻¹ .- Aromatic C-H and C=C stretching vibrations.
Mass Spectrometry	- A molecular ion peak (M ⁺) corresponding to the molecular weight of 235.69 g/mol .- Isotopic peaks due to the presence of chlorine (³⁵ Cl and ³⁷ Cl) and sulfur (³² S and ³⁴ S).- Characteristic fragmentation patterns involving the loss of SO ₂ , NH ₂ , and other fragments.

Potential Applications in Research and Development

The structural motifs within **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** suggest its potential utility in several areas of drug discovery and development.

Antimicrobial and Anticancer Research

Sulfonamides are a well-established class of antimicrobial agents. The specific substitution pattern of this compound makes it an interesting candidate for screening against various bacterial and fungal strains. Furthermore, related sulfonamide derivatives have demonstrated cytotoxic effects against cancer cell lines.^[1] It is hypothesized that the mechanism of action could involve the inhibition of key enzymes essential for pathogen or cancer cell survival.^[1]

Pharmaceutical Intermediate

Due to its reactive sulfonamide group and the potential for further functionalization of the aromatic ring, **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** can serve as a valuable building block in the synthesis of more complex pharmaceutical agents.^[1] Its defined stereochemistry and substitution pattern provide a solid starting point for the development of targeted therapeutics.

Safety and Handling

As a research chemical, **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** should be handled with appropriate care in a laboratory setting. The following information is derived from available safety data sheets.

Hazard Identification:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Recommended Handling Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Conclusion

5-Chloro-2-methoxy-4-methylbenzenesulfonamide is a chemical compound with significant potential for application in medicinal chemistry and organic synthesis. While detailed experimental data, particularly spectroscopic characterization, is not extensively available in the public domain, its structural similarity to well-studied sulfonamides allows for informed predictions of its properties and reactivity. This guide provides a foundational understanding of this compound, intended to support and guide future research and development endeavors. As with any research chemical, a thorough literature search for the most current information and adherence to strict safety protocols are paramount.

References

- PubChem. (n.d.). 5-chloro-2-methoxy-N-[2-(4-sulfamoylphenyl)ethyl]benzamide. National Center for Biotechnology Information.
- Thermo Fisher Scientific. (n.d.). **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** Safety Data Sheet.

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Sources

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